

Application Notes and Protocols: Perazine Maleate in Cell Culture Experiments

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Compound of Interest

Compound Name: *Perazine maleate*

CAS No.: 6002-77-3

Cat. No.: B1236387

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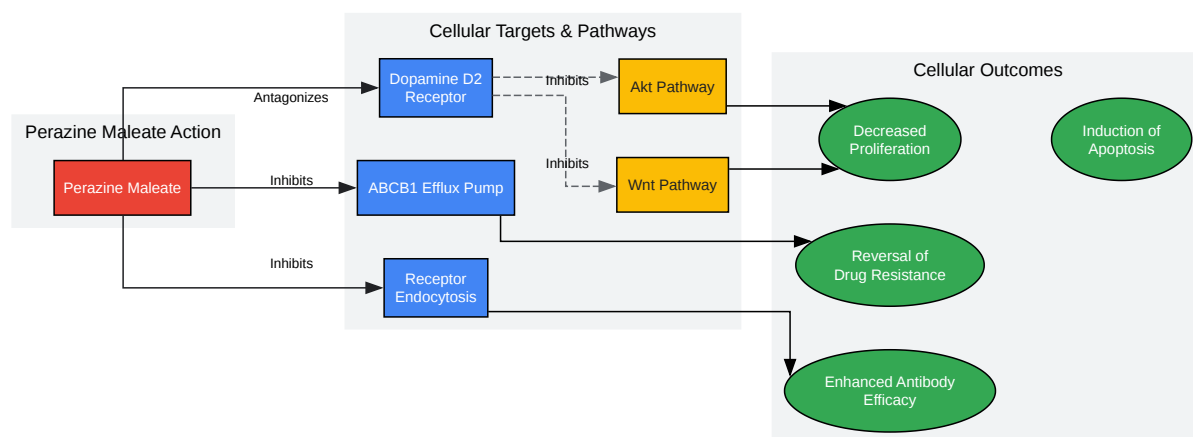
Introduction

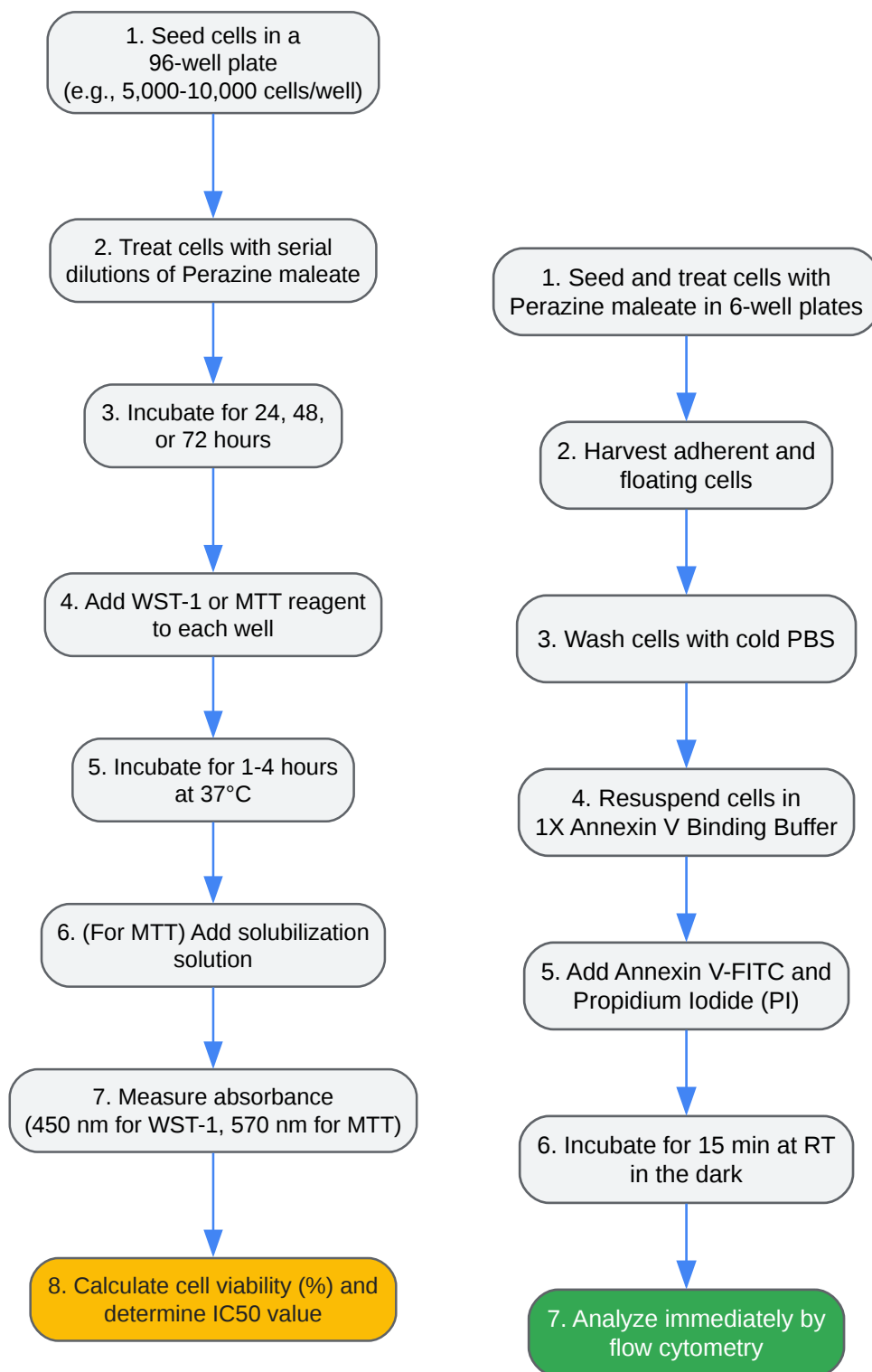
Perazine maleate is a piperazine phenothiazine derivative traditionally used as an antipsychotic agent.^[1] Like other compounds in its class, its primary mechanism of action involves the antagonism of dopamine D2 receptors in the central nervous system.^{[2][3][4]} Recently, drug repositioning efforts have highlighted the potential of phenothiazines, including perazine and its analogs like prochlorperazine and perphenazine, as anticancer agents.^{[5][6]} In vitro studies have demonstrated that these compounds exhibit cytotoxic effects against various cancer cell lines, particularly those derived from brain tumors like glioblastoma, owing to their ability to cross the blood-brain barrier.^{[6][7]}

These application notes provide a summary of the known effects of perazine and related phenothiazines in cell culture settings and offer detailed protocols for key experimental assays.

Mechanism of Action in Cancer Cells

The anticancer activity of perazine and its analogs is multifactorial. The primary mechanism is the blockade of D2 dopamine receptors, which can interfere with downstream signaling pathways like Akt and Wnt that are crucial for cancer cell proliferation and survival.^{[1][6]} Additionally, these compounds have been shown to modulate the function of drug efflux pumps such as ABCB1 (P-glycoprotein), potentially reversing multidrug resistance.^{[6][8]} Other observed mechanisms include the induction of apoptosis, cell cycle arrest, modulation of autophagy, and inhibition of cell migration and invasion.^{[6][9][10]} Prochlorperazine has also been shown to inhibit the internalization of surface receptors on tumor cells, which can enhance the efficacy of antibody-based cancer therapies.^[11]





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